

Unveiling the Molecular Identity of **tert-Butyl chlorodifluoroacetate**

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Compound of Interest

Compound Name: *tert-Butyl chlorodifluoroacetate*

Cat. No.: B067039

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For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's structure and nomenclature is fundamental. This guide provides a focused overview of the chemical structure and the International Union of Pure and Applied Chemistry (IUPAC) name for **tert-Butyl chlorodifluoroacetate**.

This chemical compound, identified by the CAS Number 167308-43-2, is a halogenated ester. Its molecular formula is $C_6H_9ClF_2O_2$ ^{[1][2][3][4]}.

IUPAC Nomenclature

The formally accepted IUPAC name for this compound is *tert-butyl 2-chloro-2,2-difluoroacetate*^[1]. Alternative names include *tert-Butyl 2-chloro-2,2-difluoroethanoate* and *Chloro(difluoro)acetic acid tert-butyl ester*^[2].

Chemical Structure

The structure of **tert-Butyl chlorodifluoroacetate** consists of a central acetate group. A *tert*-butyl group is attached to one of the oxygen atoms, forming an ester. The alpha-carbon of the acetate group is substituted with one chlorine and two fluorine atoms.

The molecular structure can be represented by the SMILES notation: CC(C)(C)OC(=O)C(F)(F)Cl^[1].

A 2D representation of the chemical structure is provided below:

2D Structure of tert-Butyl 2-chloro-2,2-difluoroacetate

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References

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